

Confirming AUDA's In Vivo Target Engagement: A Comparative Guide

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Compound of Interest

Compound Name: 12-(3-Adamantan-1-yl-ureido)dodecanoic acid

Cat. No.: B1666127

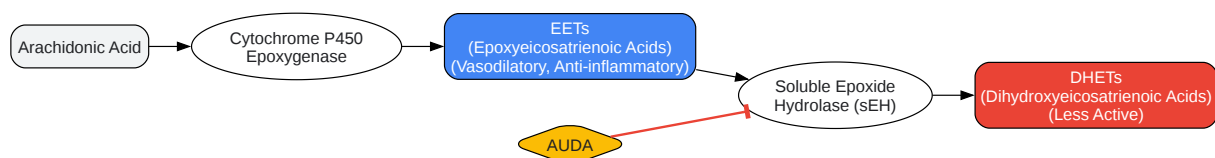
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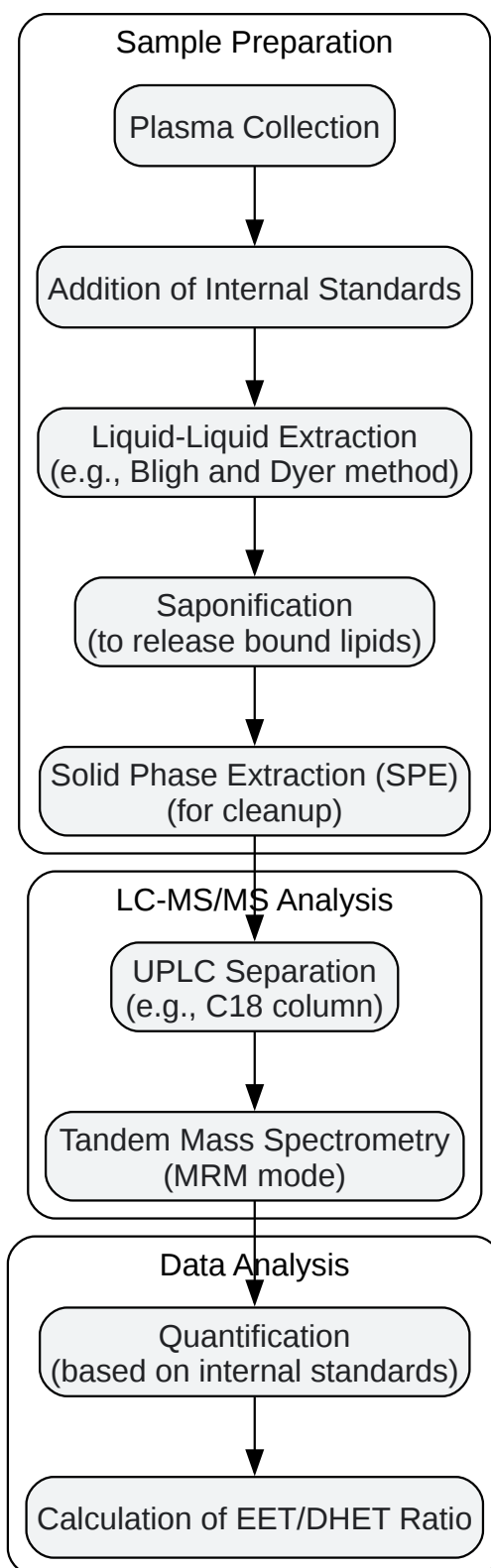
For researchers, scientists, and drug development professionals, confirming that a therapeutic compound interacts with its intended target in a living organism is a critical step in the drug development pipeline. This guide provides a comparative overview of established methods to confirm the in vivo target engagement of **12-(3-adamantan-1-yl-ureido)dodecanoic acid** (AUDA), a potent inhibitor of soluble epoxide hydrolase (sEH).

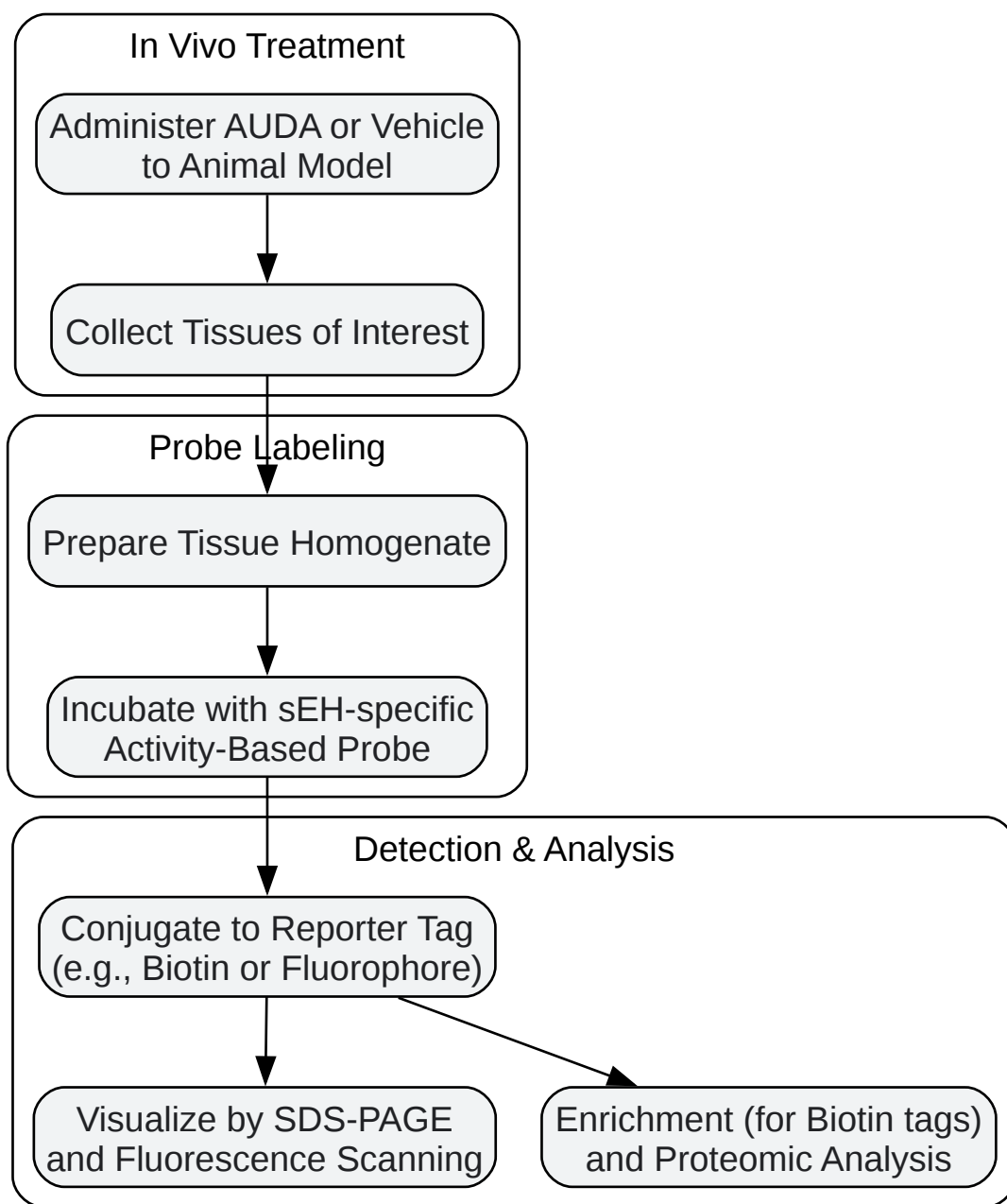
Soluble epoxide hydrolase is a key enzyme in the metabolism of arachidonic acid, converting anti-inflammatory and vasodilatory epoxyeicosatrienoic acids (EETs) into their less active corresponding dihydroxyeicosatrienoic acids (DHETs).[1] Inhibition of sEH by compounds like AUDA is a promising therapeutic strategy for a range of conditions, including hypertension, inflammation, and pain.[1][2] This guide details the primary methods for confirming AUDA's engagement with sEH in vivo, presenting quantitative data, detailed experimental protocols, and a comparison with alternative sEH inhibitors.

Soluble Epoxide Hydrolase (sEH) Signaling Pathway

The primary mechanism of action for AUDA is the inhibition of sEH, leading to an increase in the levels of beneficial EETs and a decrease in the levels of DHETs. This change in the EET/DHET ratio is a direct biomarker of target engagement.







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References

- 1. Pharmacokinetics and in vivo potency of soluble epoxide hydrolase inhibitors in cynomolgus monkeys - PMC [pmc.ncbi.nlm.nih.gov]
- 2. alzdiscovery.org [alzdiscovery.org]
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